

Decontamination procedures for Gold-193 spills in a laboratory setting

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Compound of Interest

Compound Name: Gold-193

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Technical Support Center: Gold-193 Decontamination

This guide provides technical support for researchers, scientists, and drug development professionals on the proper decontamination procedures for **Gold-193** (Au-193) spills in a laboratory setting. **Gold-193** has a half-life of 17.65 hours and decays by electron capture and positron emission.^[1] The primary hazards are associated with direct contact and potential internalization of the radioactive material.

Frequently Asked Questions (FAQs)

Q1: What are the immediate first steps after a **Gold-193** spill? A1: The immediate steps, often remembered by the acronym S.P.I.L.L., are:

- Stop work immediately.
- Presume you are contaminated.^[2]
- Inform others in the laboratory and your Radiation Safety Officer (RSO).^{[2][3][4]}
- Localize the spill by covering it with absorbent paper.^{[2][3][5]} For dry spills, use dampened paper towels.^{[4][5]}
- Label and restrict access to the contaminated area.^[2]

Q2: What type of Personal Protective Equipment (PPE) is required for cleanup? A2: At a minimum, you should wear a lab coat, safety goggles, and two pairs of disposable gloves.[2] For larger spills, plastic overshoes and aprons are recommended.[6] Change the outer layer of gloves frequently during cleanup to prevent the spread of contamination.[2]

Q3: How do I know if a spill is "minor" or "major"? A3: A minor spill is generally one that the laboratory staff can handle safely without assistance from emergency personnel.[4] This typically involves small volumes (<100ml) and low activities (<10mCi) that are well-contained.[5] A major spill involves larger quantities, the risk of airborne contamination, or personnel contamination.[5] Laboratory personnel should not attempt to clean up major spills; they should evacuate the area and contact the RSO immediately.[5]

Q4: Can I dispose of decontaminated materials in the regular trash? A4: No. All materials used for cleanup, including absorbent paper, gloves, and other disposable items, must be treated as radioactive waste.[3][5] They should be placed in a clearly labeled radioactive waste container.[7] An item can only be considered non-radioactive if a survey meter or wipe test shows its activity is less than twice the background level.[7]

Q5: How long should I wait for **Gold-193** to decay in storage? A5: Storing contaminated equipment for decay is a viable decontamination method for short half-life isotopes.[8] A general rule is to wait for 7-10 half-lives. For **Gold-193**, with a half-life of 17.65 hours, this would be approximately 7.5 to 10 days.

Troubleshooting Guides

| Problem / Issue | Immediate Action & Solution |
|---|---|
| Personal Contamination Detected | <p>1. Stop & Isolate: Immediately remove any contaminated clothing or shoes, being careful not to spread the contamination further.^[3] 2. Wash: Wash the affected skin area gently with mild soap and lukewarm water for several minutes.^[3]^[8] Do not use hot water or abrasive scrubbing, as this can increase skin absorption.^[3] 3. Monitor: After washing and drying, monitor the skin to check the effectiveness of the decontamination.^[8] This process can be repeated up to three times.^[8] 4. Report: Always report any personal contamination to your RSO.^[3]</p> |
| Contamination Spreading During Cleanup | <p>1. Re-evaluate Technique: Ensure you are cleaning from the outer edge of the spill and working inward.^[3] This prevents pushing the contamination to clean areas. 2. Change PPE Frequently: Change your outer pair of gloves often. Monitor your gloves and shoe covers for contamination as you work.^[9] 3. Use Fresh Materials: Use fresh absorbent paper or cleaning pads for each wipe to avoid re-contaminating the surface.</p> |
| Standard Decontamination is Ineffective | <p>1. Try Commercial Solutions: If soap and water are not sufficient, use a commercial decontamination solution like Radiacwash or Count-Off.^[8] Soaking equipment in these solutions for several hours can remove more stubborn contamination.^[8] 2. Consider Chelating Agents: For heavy metals like gold, solutions containing chelating agents such as EDTA may be more effective.^[3]^[10] 3. Consult RSO: Before using more aggressive methods like dilute acids, consult with your Radiation Safety Officer.^[8] Corrosive techniques can</p> |

damage surfaces, making future decontamination more difficult.[8]

Contamination Detected After Cleanup

1. Repeat Decontamination: Repeat the cleaning process, ensuring you are using the proper technique (working from outside-in).[9] 2. Perform Wipe Test: A survey meter detects both fixed and removable contamination. If the meter still shows activity but a wipe test of the area is clean, the remaining contamination is likely "fixed." 3. Shield & Label: If contamination is fixed and cannot be removed, the area or equipment must be shielded, clearly labeled as radioactive, and access restricted. Contact the RSO for guidance.

Data on Decontamination Agents

While specific quantitative data for **Gold-193** is not readily available, the following table summarizes the general effectiveness of common decontamination agents for metallic radionuclides on various surfaces. Effectiveness is highly dependent on the chemical form of the contaminant and the surface type.

| Decontamination Agent | Surface Type | General Removal Efficiency | Notes |
|--|--------------------------|----------------------------|--|
| Soap and Lukewarm Water | Skin (intact) | 95-99% | Requires gentle washing for at least 90 seconds. [10] Limited to 3-4 repeat washes to avoid skin damage. [8] [11] |
| Commercial Decontaminants (e.g., Radiacwash) | Stainless Steel, Glass | >90% | Often contain chelating agents, detergents, and wetting agents for higher efficiency. [2] [8] |
| Chelating Agents (e.g., EDTA) | Metals, Concrete | Variable (often >85%) | Effective for binding metal cations, making them more soluble and easier to remove. [3] [10] [12] |
| Dilute Acids (e.g., Nitric Acid) | Metals | High (>95%) | Highly effective but corrosive. [8] Should only be used under RSO supervision as a last resort. [8] |
| Peelable Decontaminant Gels | Concrete, Metal, Plastic | >90% | Applied as a liquid, dries to a film, and is peeled off, encapsulating the contaminants. [13] |

Experimental Protocols

Protocol 1: Minor Liquid Au-193 Spill Decontamination

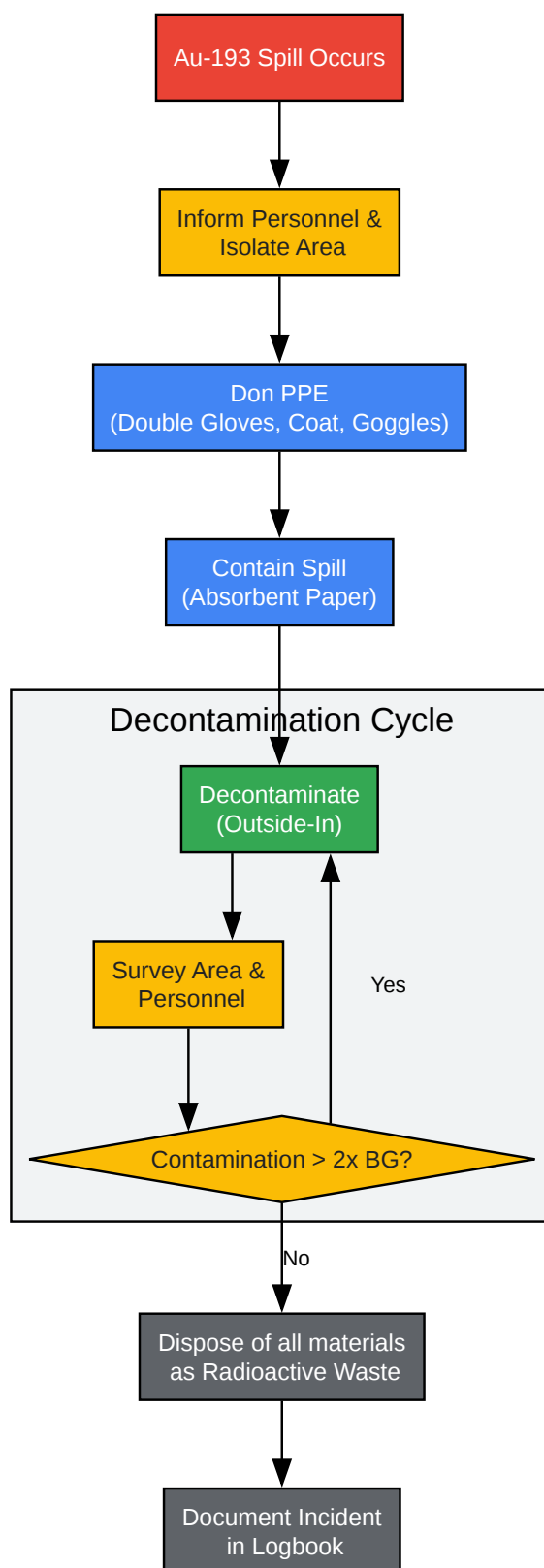
- Notification and Preparation:

- Alert all personnel in the immediate area.[\[4\]](#)
- Notify the Radiation Safety Officer (RSO).[\[4\]](#)
- Don appropriate PPE: lab coat, safety goggles, and double gloves.[\[2\]](#)[\[4\]](#)
- Containment:
 - Gently place absorbent paper towels over the liquid spill to prevent it from spreading.[\[4\]](#)[\[5\]](#)
- Decontamination:
 - Prepare a cleaning solution (e.g., mild soap and water or a commercial decontaminant).
 - Starting from the outer edge of the spill and working inward, wipe the area with dampened absorbent towels.[\[3\]](#)
 - Place used towels into a plastic bag designated for radioactive waste.[\[5\]](#)
 - Frequently change your outer pair of gloves.
- Surveying:
 - After the visible spill is cleaned, perform a survey of the area using a suitable radiation detection meter (e.g., a Geiger counter with a pancake probe).
 - Check your hands, clothing, and shoes for any contamination.[\[5\]](#)
- Final Steps:
 - If contamination is still detected, repeat the decontamination and surveying steps.[\[9\]](#)
 - Once the area is confirmed to be clean (below twice the background radiation level), remove PPE, placing all disposable items in the radioactive waste bag.
 - Wash hands thoroughly.
 - Document the spill and cleanup procedure in the laboratory logbook.

Protocol 2: Personnel Skin Decontamination

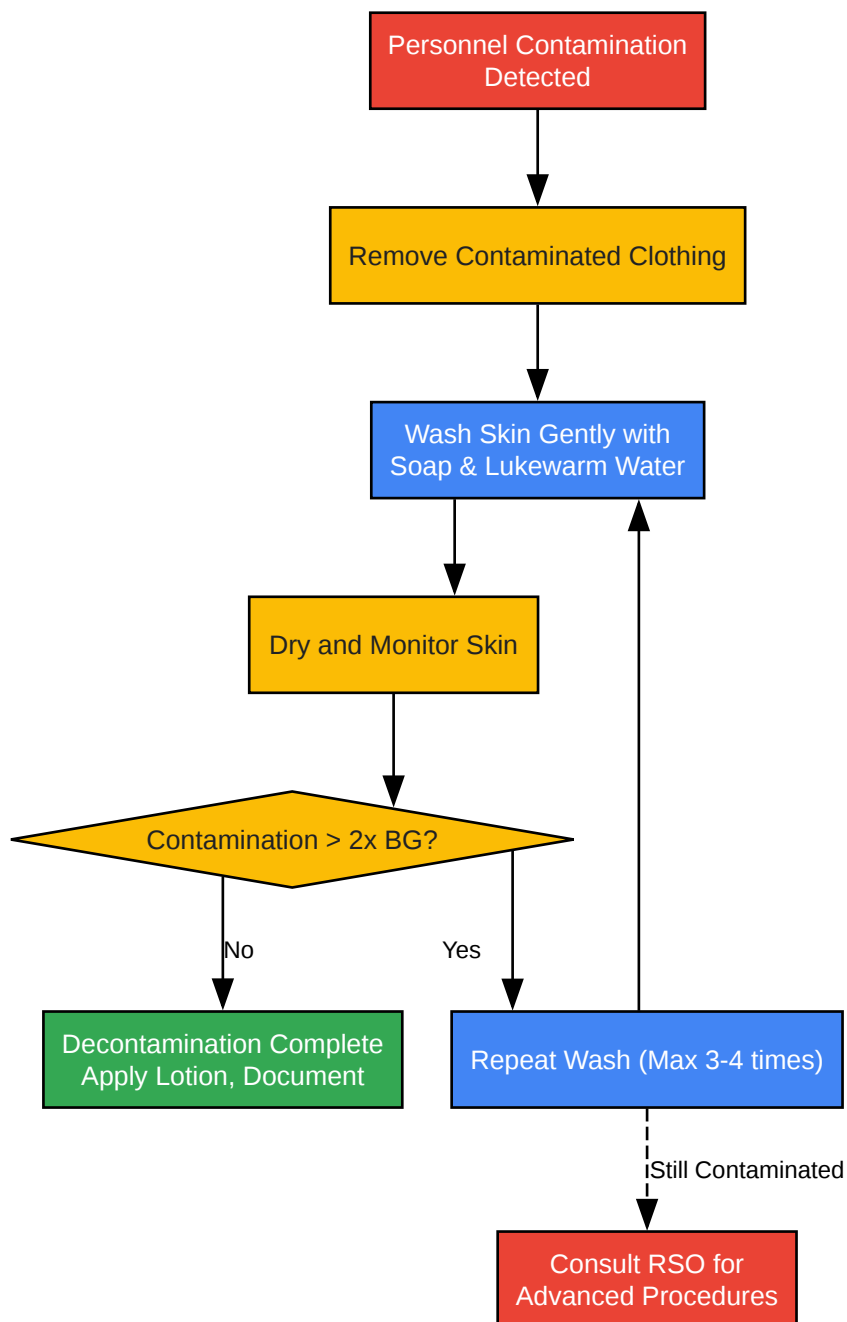
- Initial Assessment:
 - Remove the individual from the source of contamination.
 - Remove any contaminated clothing immediately.[\[9\]](#) This can eliminate 80-90% of the contamination.[\[10\]](#)
 - Using a survey meter, identify the specific areas of skin contamination.
- Washing Procedure:
 - Wash the contaminated area with lukewarm water and a mild soap.[\[8\]](#)[\[9\]](#) Do not use hot water.[\[3\]](#)
 - Use a soft brush or cloth and scrub gently for 2-3 minutes, taking care not to abrade or break the skin.[\[6\]](#)[\[8\]](#)[\[11\]](#)
 - Rinse thoroughly. Ensure runoff does not contaminate clean areas.[\[10\]](#)
- Monitoring and Repetition:
 - Dry the skin completely and monitor with a survey meter.
 - If contamination persists, repeat the washing procedure. Do not exceed 3-4 washes to prevent skin irritation.[\[8\]](#)[\[11\]](#)
- Advanced Decontamination (RSO Supervision Required):
 - If soap and water are insufficient, a 4% potassium permanganate solution can be applied, allowed to dry, and then removed with a 5% sodium metabisulphite solution.[\[6\]](#) This should only be performed under the direction of the RSO.
- Follow-up:
 - Apply lotion to the skin to prevent drying.[\[11\]](#)
 - The RSO will evaluate the situation to determine if further action or bioassay is needed.

Diagrams and Workflows



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Caption: Initial response workflow for a minor Au-193 laboratory spill.



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Caption: Decision tree for personnel skin decontamination procedures.

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